

An In-depth Technical Guide to the Structural Isomers of Trimethylcyclohexenone

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Compound of Interest

Compound Name:	4,4,5-Trimethyl-2-cyclohexen-1-one
CAS No.:	17429-29-7
Cat. No.:	B103420

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core structural isomers of trimethylcyclohexenone, primarily focusing on the industrially significant α - and β -isomers, commonly known as isophorone. This document details their physicochemical properties, spectroscopic data for identification and characterization, and established experimental protocols for their synthesis and isomerization.

Introduction to Trimethylcyclohexenone Isomers

Trimethylcyclohexenone, with the chemical formula $C_9H_{14}O$, exists in several structural isomeric forms. The most prevalent and commercially important isomers are α -isophorone (3,5,5-trimethylcyclohex-2-en-1-one) and β -isophorone (3,5,5-trimethylcyclohex-3-en-1-one).[1] α -Isophorone is an α,β -unsaturated ketone, a structural feature that imparts significant thermodynamic stability due to the conjugated system.[2] In contrast, β -isophorone is a β,γ -unsaturated ketone with an isolated double bond.[2] A third isomer, γ -isophorone, is rarely reported in the literature due to its low stability.[3] The equilibrium mixture of the isomers

heavily favors the α -form, typically consisting of about 97% α -isophorone and 3% β -isophorone.[2]

These compounds serve as valuable intermediates in the chemical industry. For instance, β -isophorone is a key precursor in the synthesis of ketoisophorone, which is used in the production of vitamins, carotenoids, and various natural products.[4]

Physicochemical and Spectroscopic Data

Accurate identification and differentiation of trimethylcyclohexenone isomers are crucial for their application in synthesis and product development. The following tables summarize their key physical properties and provide a comparative analysis of their spectroscopic data.

Physical Properties

Property	α -Isophorone (3,5,5-trimethylcyclohex-2-en-1-one)	β -Isophorone (3,5,5-trimethylcyclohex-3-en-1-one)
IUPAC Name	3,5,5-trimethylcyclohex-2-en-1-one	3,5,5-trimethylcyclohex-3-en-1-one
CAS Number	78-59-1	471-01-2
Molar Mass	138.21 g/mol	138.21 g/mol
Appearance	Colorless to yellowish liquid	Colorless liquid
Boiling Point	215.3 °C	189 °C
Key Feature	α,β -unsaturated ketone (conjugated system)	β,γ -unsaturated ketone (isolated double bond)

Table 1: Comparison of the physical properties of α - and β -isophorone.[1][2]

Spectroscopic Data

The distinct structural differences between the isomers lead to unique spectroscopic signatures, which are detailed below.

Spectroscopic Data	α -Isophorone	β -Isophorone
^1H NMR (CDCl_3)	δ 5.88 (s, 1H, C=CH), 2.18 (s, 2H, CH_2), 1.93 (s, 3H, CH_3 -C=), 1.03 (s, 6H, $(\text{CH}_3)_2$)	δ 5.35 (br s, 1H, C=CH), 2.75 (s, 2H, CH_2 -C=O), 2.25 (s, 2H, C=C- CH_2), 1.75 (s, 3H, CH_3 -C=), 1.05 (s, 6H, $(\text{CH}_3)_2$)
^{13}C NMR (CDCl_3)	δ 199.9 (C=O), 160.4 (C-3), 125.5 (C-2), 50.7 (C-6), 45.2 (C-4), 33.5 (C-5), 28.3 (2 x CH_3), 24.5 (CH_3)	δ 210.8 (C=O), 136.1 (C-3), 119.5 (C-4), 52.8 (C-2), 46.2 (C-6), 33.9 (C-5), 28.1 (2 x CH_3), 23.9 (CH_3)
FTIR (cm^{-1})	~1665 (C=O, conjugated), ~1630 (C=C)	~1715 (C=O, non-conjugated), ~1650 (C=C)
Mass Spec. (m/z)	138 (M+), 123, 95, 82, 67, 54	138 (M+), 123, 96, 82, 67, 53

Table 2: Comparative spectroscopic data for α - and β -isophorone.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of isophorone and the isomerization of its α - and β -forms.

Synthesis of Isophorone (α - and β -isomers) via Acetone Self-Condensation

Isophorone is produced industrially through the base-catalyzed self-condensation of acetone. [\[3\]](#) This reaction typically yields a mixture rich in the α -isomer.

Materials:

- Acetone
- Aqueous solution of potassium hydroxide (KOH) or sodium hydroxide (NaOH)
- Reaction vessel equipped with a stirrer, condenser, and temperature control

Procedure:

- Charge the reaction vessel with acetone.
- Introduce the aqueous alkali catalyst (e.g., 10 wt% aqueous KOH solution).[3]
- The reaction can be carried out under liquid-phase or vapor-phase conditions. For liquid-phase synthesis, typical conditions involve elevated temperatures and pressures (e.g., up to 320 °C and 20 MPa under supercritical conditions for high selectivity).[3]
- The reaction proceeds through a series of aldol condensations and Michael additions.
- Following the reaction, the catalyst is neutralized, and the product mixture is subjected to fractional distillation to separate isophorone from unreacted acetone and byproducts.

Isomerization of α -Isophorone to β -Isophorone

The conversion of the thermodynamically stable α -isophorone to the β -isomer can be achieved through gas-phase isomerization over a solid catalyst.[4]

Materials:

- α -Isophorone
- Heterogeneous catalyst (e.g., nickel oxide on γ -aluminium oxide, calcined at 1200 °C for 3 hours)[4]
- Reaction tube with external heating
- Evaporation flask
- Condenser and receiver
- Nitrogen gas supply

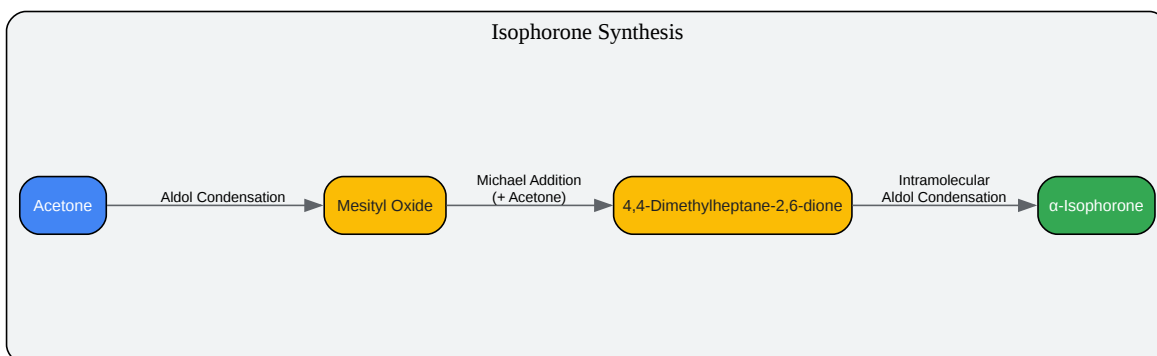
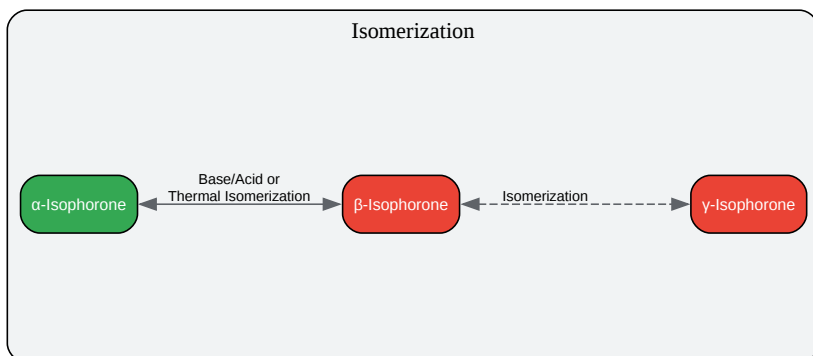
Procedure:

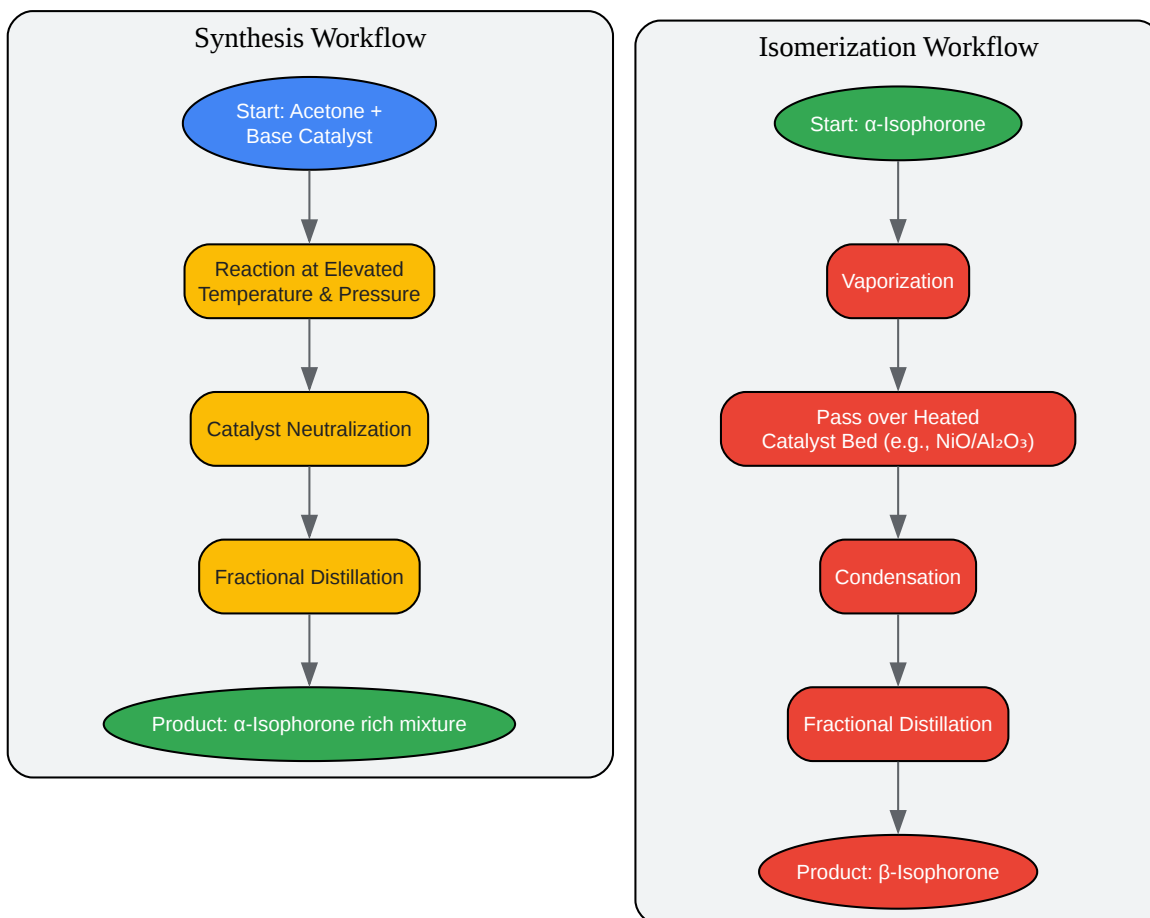
- Pack the reaction tube with the catalyst.
- Heat the catalyst to the reaction temperature (e.g., 300 °C).[4]

- Heat the evaporation flask containing α -isophorone to maintain a consistent feed rate (e.g., 105 °C).[4]
- Introduce gaseous α -isophorone and an inert carrier gas like nitrogen into the reaction tube.
- The isomerized product mixture is passed through a condenser and collected in a receiver.
- The resulting mixture, containing α -isophorone, β -isophorone, and a small amount of γ -isophorone, can be separated by fractional distillation.[4]

Workflow and Reaction Pathway Diagrams

The following diagrams, generated using Graphviz, illustrate the synthesis and isomerization pathways of trimethylcyclohexenone isomers.





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References

- 1. [\$\beta\$ -Isophorone - Wikipedia \[en.wikipedia.org\]](#)
- 2. [benchchem.com \[benchchem.com\]](#)

- [3. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [4. US5276197A - Process for manufacture of beta-isophorone - Google Patents \[patents.google.com\]](https://patents.google.com)
- [5. bmse001274 Isophorone at BMRB \[bmrblab.org\]](https://bmrblab.org)
- [6. Beta-Isophorone | C₉H₁₄O | CID 10108 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [7. Isophorone\(78-59-1\) 1H NMR \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [8. Isophorone \[webbook.nist.gov\]](https://webbook.nist.gov)
- [9. Isophorone\(78-59-1\) 13C NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
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